

An In-depth Technical Guide to Methyl 5-fluoro-3-methylpicolinate

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Compound of Interest

Compound Name: Methyl 5-fluoro-3-methylpicolinate

Cat. No.: B1456871

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 5-fluoro-3-methylpicolinate, identified by the CAS number 1346148-32-0, is a fluorinated pyridine derivative that has emerged as a critical building block in the synthesis of complex organic molecules.^[1] Its unique substitution pattern, featuring a fluorine atom at the 5-position and a methyl group at the 3-position of the pyridine ring, makes it a valuable intermediate in the fields of medicinal chemistry and agrochemical research.^[1] This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a focus on its role in drug discovery and development. We will delve into the mechanistic considerations of its reactivity and provide practical, field-proven insights for its utilization in the laboratory.

Introduction: The Strategic Importance of Fluorinated Picolates

The incorporation of fluorine into organic molecules is a well-established strategy in drug design to enhance metabolic stability, binding affinity, and bioavailability.^{[1][2]} The pyridine scaffold, a common motif in pharmaceuticals, is often functionalized to modulate its electronic and steric properties. **Methyl 5-fluoro-3-methylpicolinate** serves as a versatile synthon, combining the benefits of a fluorinated pyridine core with a reactive methyl ester group, enabling a variety of chemical transformations.^[1]

The presence of the methyl group can also play a significant role in modulating the physicochemical, pharmacodynamic, and pharmacokinetic properties of a molecule.[3] This strategic placement of substituents on the picolinate ring system makes this compound a "privileged scaffold" for the synthesis of novel active molecules.[1]

Physicochemical Properties and Data

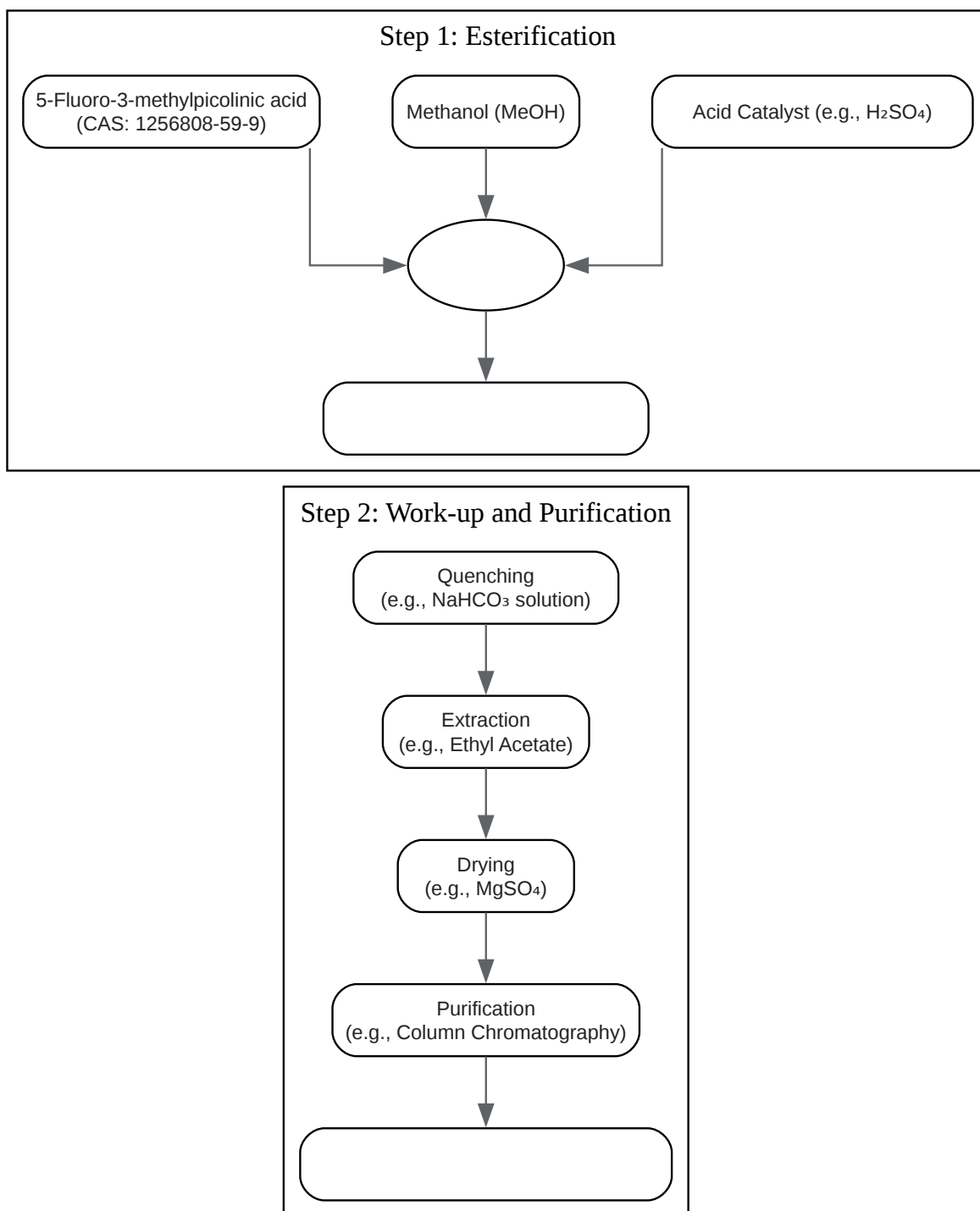
A thorough understanding of the physicochemical properties of a reagent is paramount for its effective use in synthesis and for ensuring laboratory safety.

Property	Value	Source
CAS Number	1346148-32-0	[1][4][5][6][7][8]
Molecular Formula	C ₈ H ₈ FNO ₂	[1][5][6][8]
Molecular Weight	169.15 g/mol	[1][4][6][8]
Appearance	White to off-white solid	[4][9]
Boiling Point (Predicted)	233.2 ± 35.0 °C	[4][9]
Density (Predicted)	1.199 ± 0.06 g/cm ³	[4][9]
pKa (Predicted)	-0.23 ± 0.10	[4][9]
Storage	Sealed in a dry place at room temperature	[4][6][9]

Synthesis and Mechanistic Considerations

While specific, detailed industrial synthesis routes for **methyl 5-fluoro-3-methylpicolinate** are often proprietary, a general and plausible laboratory-scale synthesis can be conceptualized based on established organic chemistry principles. A common strategy involves the esterification of the corresponding carboxylic acid, 5-fluoro-3-methylpicolinic acid (CAS 1256808-59-9).[10]

Conceptual Synthesis Workflow



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Caption: Conceptual workflow for the synthesis of **Methyl 5-fluoro-3-methylpicolinate**.

Detailed Experimental Protocol (Hypothetical)

- **Reaction Setup:** To a solution of 5-fluoro-3-methylpicolinic acid (1.0 eq) in methanol (10 vol), add a catalytic amount of concentrated sulfuric acid (0.1 eq) at room temperature.
- **Reaction:** Heat the mixture to reflux and monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature and carefully neutralize the acid with a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Extract the aqueous layer with ethyl acetate (3 x 10 vol).
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by column chromatography on silica gel to afford the desired **methyl 5-fluoro-3-methylpicolinate**.

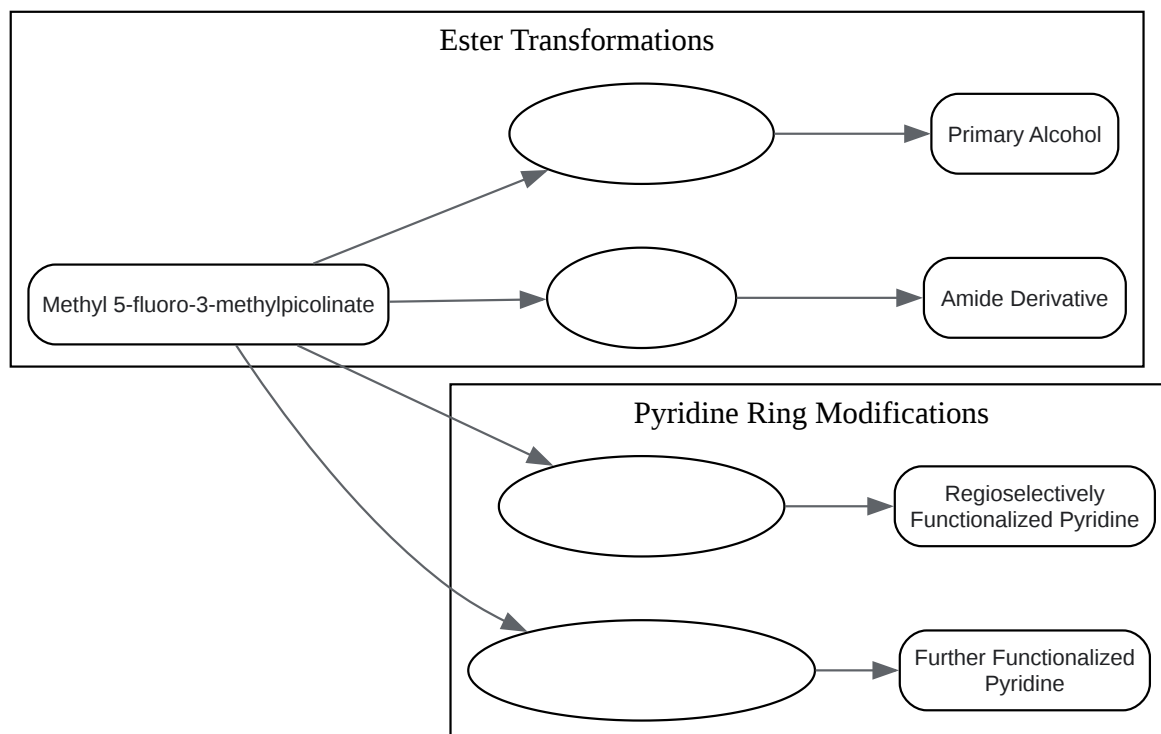
Applications in Drug Discovery and Agrochemicals

Methyl 5-fluoro-3-methylpicolinate is a key intermediate in the synthesis of a variety of biologically active molecules.^[1]

- **Pharmaceuticals:** The fluorinated pyridine core of this compound can be incorporated into molecules targeting a wide range of therapeutic areas, including oncology, inflammation, and infectious diseases.^{[1][11]} The ester functionality allows for further chemical transformations, such as amidation or reduction, to build more complex molecular architectures.^[1]
- **Agrochemicals:** Picolinic acid derivatives are a known class of synthetic auxin herbicides.^[1] The fluorine and methyl substitutions on the pyridine ring are crucial for modulating the biological activity and physicochemical properties of the resulting herbicide candidates.^[1] This compound is used in the development of modern pesticides, herbicides, and fungicides, where the fluorine atom often enhances efficacy and metabolic stability.^{[11][12]}

Reaction Versatility

The reactivity of **methyl 5-fluoro-3-methylpicolinate** is governed by the electronic properties of the substituted pyridine ring and the ester group.



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Caption: Key reaction pathways for **Methyl 5-fluoro-3-methylpicolinate**.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **methyl 5-fluoro-3-methylpicolinate**.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1][5]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove

contact lenses, if present and easy to do. Continue rinsing).[5]

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[13][14]
- Handling: Handle in a well-ventilated area, preferably in a fume hood.[13] Keep away from heat, sparks, and open flames.[13][14]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[13][14]

For research use only. This compound is not intended for human or veterinary use.[1]

Conclusion

Methyl 5-fluoro-3-methylpicolinate is a valuable and versatile building block for synthetic chemists. Its unique structural features provide a platform for the development of novel pharmaceuticals and agrochemicals. A thorough understanding of its properties, synthesis, and reactivity is essential for leveraging its full potential in research and development.

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